

# Ferric Pyrophosphate Citrate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Ferric Pyrophosphate Citrate*

CAS No.: *1275612-31-1*

Cat. No.: *B10786868*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and mechanism of action of **Ferric Pyrophosphate Citrate** (FPC). The information is curated for researchers, scientists, and professionals involved in drug development, offering detailed experimental protocols and quantitative data to support further investigation and application of this unique iron compound.

## Chemical Structure and Physicochemical Properties

**Ferric Pyrophosphate Citrate** is a complex iron salt characterized by its high water solubility and stability in aqueous solutions. Unlike traditional intravenous iron therapies that are colloidal iron-carbohydrate complexes, FPC is a non-colloidal, water-soluble compound.<sup>[1][2]</sup>

**Molecular Structure:** X-ray Absorption Spectroscopy (XAS) data has indicated that in the solid state, the iron (III) center in FPC is complexed with one pyrophosphate and two citrate molecules.<sup>[1][2][3]</sup> This structure is preserved when FPC is dissolved in water.<sup>[1][2][3]</sup>

Quantitative Extended X-ray Absorption Fine Structure (EXAFS) analysis suggests that the iron

center is coordinated to approximately 2.5 phosphorus atoms and 3.6 carbon atoms, further supporting the proposed molecular complex of one pyrophosphate and two citrate ligands.[1]

#### Physicochemical Data Summary:

| Property                      | Value                            | References   |
|-------------------------------|----------------------------------|--------------|
| Molecular Formula             | C18H24Fe4O42P6                   | [4]          |
| Molecular Weight              | ~1313 g/mol                      | [4]          |
| Appearance                    | Yellow to green amorphous powder | [2]          |
| Solubility in Water           | > 1000 mg/mL                     | [4]          |
| Stability in Aqueous Solution | Stable for several months        | [1][2][3][5] |
| Thermal Decomposition         | 263 ± 3°C                        | [2]          |

## Synthesis of Ferric Pyrophosphate Citrate

Several methods for the synthesis of **Ferric Pyrophosphate Citrate** have been reported. A common approach involves the reaction of a ferric salt with citrate and pyrophosphate salts in an aqueous solution, followed by precipitation and drying.

### Detailed Synthesis Protocol (Precipitation Method)

This protocol is a synthesized representation of methods described in the literature.[6][7]

#### Materials:

- Ferric sulfate ( $\text{Fe}_2(\text{SO}_4)_3$ )
- Sodium citrate ( $\text{Na}_3\text{C}_6\text{H}_5\text{O}_7$ )
- Sodium pyrophosphate ( $\text{Na}_4\text{P}_2\text{O}_7$ )
- Purified water

- Crystallization agent (e.g., ethanol, methanol, or acetone)

#### Procedure:

- Solution Preparation:
  - Prepare an aqueous solution of sodium citrate and sodium pyrophosphate. For example, dissolve 2.941 g of sodium citrate and between 2.23 g and 3.13 g of sodium pyrophosphate in 45 mL of purified water.[\[6\]](#)
- Reaction:
  - To the citrate-pyrophosphate solution, add 2.523 g of ferric sulfate solid.[\[6\]](#)
  - Stir the mixture at a controlled temperature (e.g., 0-35°C) until all solids are completely dissolved.[\[6\]](#)
  - Continue stirring for 2-6 hours to allow the complex to form, resulting in a dark green solution.[\[6\]](#)
- Crystallization and Precipitation:
  - Slowly add a crystallization agent (e.g., ethanol) to the dark green solution under vigorous stirring. The volume ratio of the solution to the crystallization agent is typically 1:3 to 1:5.[\[6\]](#)
  - Continue stirring for 1-2 hours after the addition of the crystallization agent is complete to facilitate the precipitation of a light green solid.[\[6\]](#)
- Isolation and Drying:
  - Collect the precipitate by suction filtration.
  - Dry the solid for 15-20 hours to obtain the final **Ferric Pyrophosphate Citrate** complex.[\[6\]](#)

#### Experimental Workflow for Synthesis:



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### Synthesis Workflow for **Ferric Pyrophosphate Citrate**.

## Experimental Characterization Protocols

### X-ray Absorption Spectroscopy (XAS)

XAS is a powerful technique to probe the local atomic and electronic structure of the iron center in FPC.

#### Methodology:

- **Sample Preparation:** Solid FPC samples are typically measured as fine powders. For solution-phase analysis, FPC is dissolved in deionized water.
- **Data Acquisition:** Iron K-edge (7112 eV) X-ray Absorption Fine Structure (XAFS) measurements are performed. This includes both the X-ray Absorption Near Edge Structure (XANES) and the Extended X-ray Absorption Fine Structure (EXAFS) regions.
- **Data Analysis:**
  - **XANES Analysis:** The XANES region provides information on the oxidation state and coordination geometry of the iron. The edge position is sensitive to the oxidation state.
  - **EXAFS Analysis:** The EXAFS region provides information about the local atomic environment of the absorbing iron atom, including the identity and number of neighboring atoms and their interatomic distances. The raw data is processed to extract the EXAFS function, which is then Fourier transformed to obtain a radial distribution function. This function is then fitted with theoretical models to determine the coordination numbers and bond distances.<sup>[1][8]</sup>

## Attenuated Total Reflectance Fourier-Transform Infrared (ATR-FTIR) Spectroscopy

ATR-FTIR spectroscopy is used to identify the functional groups present in FPC and to confirm the coordination of citrate and pyrophosphate to the iron center.

Methodology:

- **Sample Preparation:** A small amount of the FPC powder is placed directly onto the ATR crystal.
- **Data Acquisition:** The FTIR spectrum is recorded, typically in the range of 4000-400  $\text{cm}^{-1}$ . A background spectrum of the empty ATR crystal is recorded prior to sample analysis.
- **Data Analysis:** The resulting spectrum is analyzed for characteristic vibrational modes. Key peaks for FPC include those corresponding to the O-H, C=O, C-O, P=O, and P-O stretching vibrations.[9]

Experimental Workflow for ATR-FTIR Analysis:



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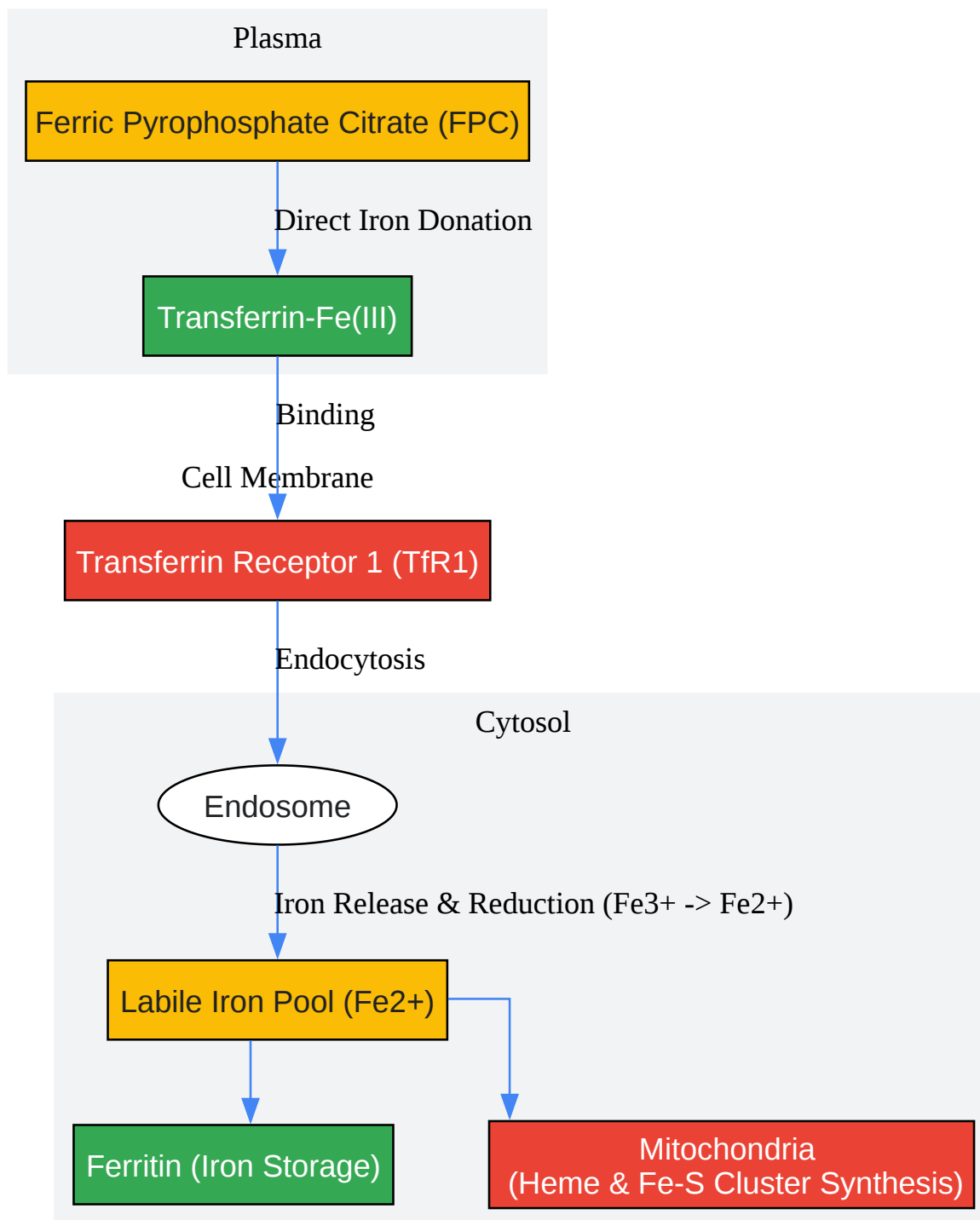
ATR-FTIR Analysis Workflow.

## Mechanism of Action: Iron Delivery and Cellular Uptake

**Ferric Pyrophosphate Citrate** has a unique mechanism of iron delivery that distinguishes it from other intravenous iron formulations. FPC donates iron directly to plasma transferrin, bypassing the reticuloendothelial system where conventional iron-carbohydrate complexes are processed.[10] This direct donation allows for more efficient iron utilization for erythropoiesis.

The cellular uptake of iron delivered by FPC follows the pathway for non-transferrin-bound iron (NTBI).

## Signaling Pathway of Cellular Iron Uptake:

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Cellular Iron Uptake Pathway.

## Quantitative Data from Clinical Studies

Clinical trials have demonstrated the efficacy and safety of **Ferric Pyrophosphate Citrate** in maintaining hemoglobin levels and reducing the need for erythropoiesis-stimulating agents (ESAs) in hemodialysis patients.

Summary of Key Clinical Trial Findings:

| Parameter                                      | FPC Group                      | Placebo Group         | References           |
|------------------------------------------------|--------------------------------|-----------------------|----------------------|
| Change in Hemoglobin (g/dL)                    | Maintained from baseline       | Decrease of ~0.4 g/dL | <a href="#">[11]</a> |
| Change in Reticulocyte Hemoglobin Content (pg) | -0.4                           | -0.9                  | <a href="#">[11]</a> |
| Change in Serum Ferritin (µg/L)                | -69.7                          | -133.1                | <a href="#">[11]</a> |
| ESA Dose Reduction                             | Significant reduction (~35%)   | No significant change | <a href="#">[12]</a> |
| IV Iron Use                                    | Significantly less (~51% less) | Higher usage          | <a href="#">[12]</a> |
| Transferrin Saturation (TSAT)                  | Increased to ~30%              | Remained <20%         | <a href="#">[13]</a> |

Pharmacokinetic Data (in healthy subjects and CKD-5HD patients):

| Parameter                 | Healthy Subjects (6.5 mg IV) | CKD-5HD Patients (6.5 mg IV) | References           |
|---------------------------|------------------------------|------------------------------|----------------------|
| C <sub>max</sub> (µmol/L) | 33.46 ± 4.83                 | 24.59 ± 4.77                 | <a href="#">[14]</a> |
| T <sub>max</sub> (h)      | 4.09 ± 0.19                  | 3.96 ± 0.26                  | <a href="#">[14]</a> |

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